

Technical Guide: Spectral Characterization of 2-(Pyrimidin-5-yl)acetic Acid Hydrochloride

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Compound of Interest

Compound Name: 2-(Pyrimidin-5-yl)acetic acid
hydrochloride

CAS No.: 1222199-29-2

Cat. No.: B1375417

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Executive Summary

2-(Pyrimidin-5-yl)acetic acid hydrochloride (CAS 1222199-29-2) is a critical heterocyclic building block employed in the synthesis of CRTH2 antagonists, kinase inhibitors, and fused imidazole derivatives. As a pyrimidine derivative carrying an acidic side chain, its spectral characterization is nuanced by the protonation state of the pyrimidine nitrogen atoms.

This guide provides a definitive reference for the structural validation of this compound. It moves beyond simple peak listing to explain the causality of spectral features, particularly the impact of hydrochloride salt formation on Nuclear Magnetic Resonance (NMR) shifts and Infrared (IR) absorption bands.

Structural Dynamics & Salt Formation

Understanding the ionization state is prerequisite to interpreting the spectral data. The pyrimidine ring contains two nitrogen atoms at positions 1 and 3. In the presence of hydrochloric acid, the ring nitrogen (typically the most basic site) accepts a proton, creating a

pyrimidinium cation. This positive charge significantly deshields the ring protons, causing downfield shifts in NMR compared to the free acid (CAS 5267-07-2).

Workflow: Synthesis and Salt Formation

The following diagram illustrates the structural relationship and the critical salt formation step that alters the spectral fingerprint.



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Figure 1: Synthetic pathway and salt formation logic.[1][2][3][4][5] The transition from Free Acid to HCl Salt is the critical variable affecting spectral shifts.

Spectral Characterization Data

Nuclear Magnetic Resonance (NMR) Spectroscopy

Solvent Selection: DMSO-d₆ is the requisite solvent. The hydrochloride salt is sparingly soluble in CDCl₃. D₂O may be used but will cause the exchange of acidic (COOH) and ammonium (NH⁺) protons, erasing key diagnostic peaks.

¹H NMR Data (400 MHz, DMSO-d₆)

Position	Shift (δ ppm)	Multiplicity	Integral	Assignment Logic
COOH / NH ⁺	12.0 – 14.0	Broad Singlet	~2H	Exchangeable protons. Extremely broad due to hydrogen bonding and salt network.
H-2	9.10 – 9.25	Singlet	1H	Most deshielded proton. Located between two electron-withdrawing nitrogen atoms. Salt formation shifts this downfield from ~8.9 ppm (free acid).
H-4, H-6	8.75 – 8.90	Singlet	2H	Chemically equivalent due to symmetry. Deshielded by adjacent N atoms.
CH ₂	3.70 – 3.80	Singlet	2H	Methylene bridge. Shifts slightly downfield compared to free acid due to ring cation inductive effects.

¹³C NMR Data (100 MHz, DMSO-d₆)

Carbon Type	Shift (δ ppm)	Assignment
C=O	171.5	Carboxylic acid carbonyl.
C-2	158.0 – 159.5	Carbon between two nitrogens (most deshielded aromatic C).
C-4, C-6	155.0 – 156.5	Equivalent carbons adjacent to nitrogens.
C-5	128.5 – 130.0	Quaternary carbon attached to the acetic acid tail.
CH ₂	36.0 – 37.5	Methylene carbon.

Infrared Spectroscopy (FT-IR)

The IR spectrum of the hydrochloride salt is distinct from the free acid, primarily in the high-wavenumber region due to the N-H⁺ stretch.

- 3200 – 2500 cm⁻¹ (Broad): Overlapping O-H stretch (carboxylic acid) and N-H⁺ stretching vibrations (ammonium salt). This creates a characteristic "broad slope" baseline in this region.
- 1700 – 1725 cm⁻¹ (Strong): C=O stretching of the carboxylic acid.
- 1600 – 1640 cm⁻¹ (Medium): C=N and C=C ring stretching vibrations (often shifted slightly due to protonation).
- ~1200 – 1250 cm⁻¹: C-O stretch.

Mass Spectrometry (MS)

Method: ESI (Electrospray Ionization) or LC-MS.

- Molecular Formula: C₆H₆N₂O₂^{[6][7]} · HCl
- Molecular Weight: 138.12 (Free Acid) + 36.46 (HCl) = 174.58 Da
- Observed Ions (Positive Mode ESI⁺):

- $[M+H]^+ = 139.1$ m/z: The protonated free acid is the dominant species. The HCl dissociates in the LC-MS mobile phase.
- $[M+Na]^+ = 161.1$ m/z: Common sodium adduct.
- Fragmentation Pattern:
 - m/z 139 → 95: Loss of CO₂ (44 Da), typical for carboxylic acids.

Experimental Protocol: Analytical Validation

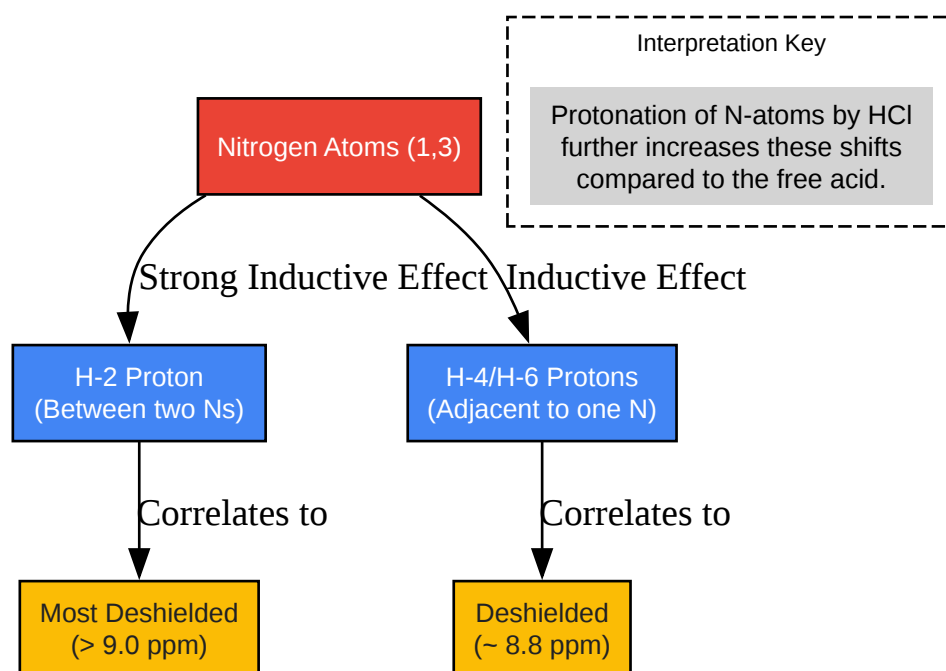
To ensure reproducibility, follow this validated protocol for preparing the sample for NMR analysis.

Step-by-Step NMR Preparation

- Massing: Weigh 5–10 mg of **2-(pyrimidin-5-yl)acetic acid hydrochloride** into a clean vial.
- Solvation: Add 0.6 mL of DMSO-d₆ (99.9% D).
 - Note: Do not use CDCl₃; the salt will not dissolve completely, leading to poor signal-to-noise ratios and missing peaks.
- Homogenization: Vortex for 30 seconds. If the solution is cloudy, sonicate for 2 minutes. The solution must be perfectly clear.
- Acquisition:
 - Set probe temperature to 298 K (25°C).
 - Number of Scans (NS): 16 (for ¹H), 512 (for ¹³C).
 - Relaxation Delay (D1): Set to ≥ 2.0 seconds to ensure full integration of the acidic protons if quantitative data is required.

Logic of Assignment (Graphviz)

The following diagram correlates the chemical structure to the NMR signals, visualizing the "deshielding zones" created by the nitrogen atoms.



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Figure 2: NMR Assignment Logic. The proximity to electronegative nitrogen atoms dictates the chemical shift hierarchy.

Quality Control & Impurity Profile

When sourcing or synthesizing this compound, three common impurities often interfere with spectral interpretation:

- Residual Solvents:
 - Ethanol/Methanol: Often used in crystallization. Look for triplets at 1.05 ppm (EtOH) or singlets at 3.17 ppm (MeOH) in DMSO- d_6 .
 - Dioxane: Singlet at 3.57 ppm (if used in HCl salt formation).
- Hydrolysis Precursors:
 - Ethyl 2-(pyrimidin-5-yl)acetate: If hydrolysis is incomplete, an ethyl quartet (~4.1 ppm) and triplet (~1.2 ppm) will persist.

- Inorganic Salts:
 - Excess HCl may not be visible in ^1H NMR but can cause "wandering" of the exchangeable proton signals (COOH/NH) and broadening of peaks.

References

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